

Isovaleryl-Phe-Lys-pNA HCl: Operational Disposal Guide

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Compound of Interest

Compound Name: Isovaleryl-Phe-Lys-pNA HCl

CAS No.: 178894-43-4

Cat. No.: B574476

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Executive Summary & Chemical Identity

Isovaleryl-L-phenylalanyl-L-lysine 4-nitroanilide hydrochloride (often abbreviated as S-2251 or similar) is a synthetic chromogenic substrate used primarily to assay Plasmin and Plasminogen activity.

While the peptide moiety (Isovaleryl-Phe-Lys) is biologically benign, the 4-nitroaniline (pNA) chromophore released during hydrolysis is a highly toxic, regulated compound. Improper disposal poses significant risks to aquatic life and laboratory personnel.

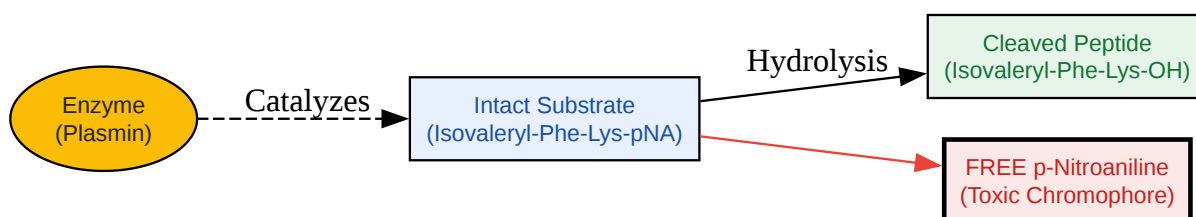
Chemical Component	Function	Hazard Profile	Regulatory Trigger
Peptide Sequence	Enzyme Specificity	Low Toxicity	None
p-Nitroaniline (pNA)	Chromophore (Signal)	High Toxicity (Acute & Chronic)	RCRA P077 (US), Aquatic Toxin
HCl	Solubility Salt	Corrosive (if concentrated)	pH < 2.0 (D002)

Hazard Identification & Mechanism

To dispose of this chemical safely, you must understand its lifecycle in your experiment. The molecule exists in two states with differing risk profiles.[1]

The Hydrolysis Mechanism (The "Hidden" Hazard)

In a typical assay, the enzyme (e.g., Plasmin) cleaves the amide bond between the Lysine and the p-Nitroaniline group.



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Figure 1: Enzymatic hydrolysis releases free p-Nitroaniline (pNA), transforming a low-risk peptide into a toxic liquid waste stream.

Waste Segregation & Classification

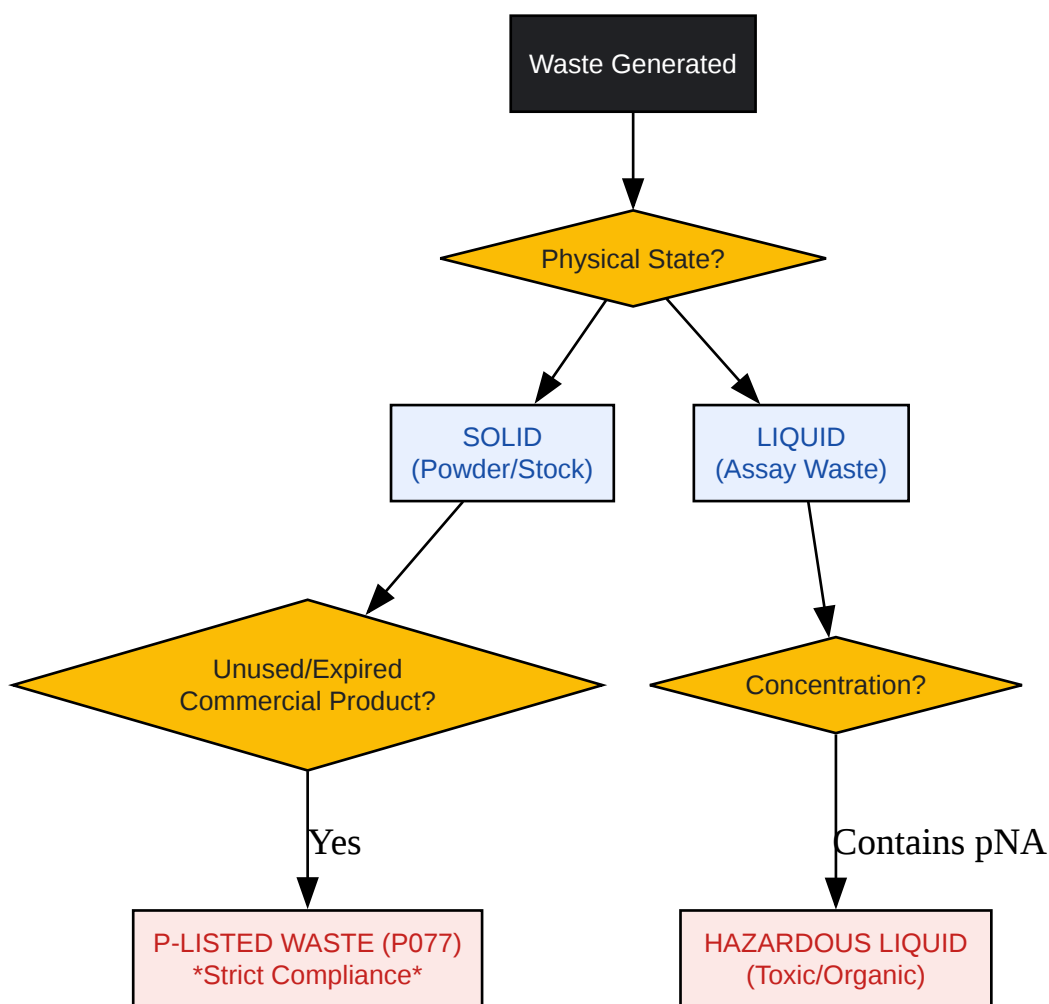
Effective disposal requires segregating waste based on its state and concentration.

Critical Regulatory Note: The "P-List" Rule

In the United States (RCRA regulations), p-Nitroaniline is a P-listed hazardous waste (P077).[2]

- Discarded Commercial Chemical Products: If you are disposing of a full or partial bottle of the pure powder, it must be tagged as P-listed waste. This carries stricter accumulation limits and disposal requirements.[1][2][3]
- Process Waste (Assay Liquid): Dilute solutions containing pNA are typically classified as Toxic Hazardous Waste but may not strictly trigger P-listing depending on local interpretation. Best Practice: Treat all pNA-containing waste as high-hazard organic waste.

Decision Tree: Waste Categorization



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Figure 2: Decision matrix for categorizing **Isovaleryl-Phe-Lys-pNA HCl** waste streams.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Unused/Expired Powder)

Use this for: Expired vials, spilled powder, or obsolete stock.

- Do NOT dissolve: Never dissolve solid chemical in water to flush down the drain.
- Primary Containment: Keep the substance in its original vial if possible. If the vial is broken, sweep powder into a sealable High-Density Polyethylene (HDPE) jar.
- Labeling:

- Chemical Name: **Isovaleryl-Phe-Lys-pNA HCl**.
- Constituent: Contains p-Nitroaniline (CAS: 100-01-6).[2][4]
- Hazard Tag: "Toxic," "Acute Hazard."[5]
- RCRA Code:P077 (if pure unused product).
- Storage: Place in the Solid Hazardous Waste satellite accumulation area.
- Disposal: Hand over to your EHS hazardous waste contractor for incineration.

Protocol B: Liquid Waste (Assay Mixtures)

Use this for: 96-well plate contents, cuvette residues, and stopping solutions.

- Collection Vessel: Use an amber glass or HDPE carboy labeled "Aqueous Waste - Toxic Organic."
- Segregation:
 - Do NOT mix with oxidizers (e.g., bleach) or strong acids (unless the waste is already acidic from stopping solution).
 - Do NOT flush down the sink. p-Nitroaniline is harmful to aquatic life and persists in water systems.[4]
- Neutralization (Conditional):
 - If the assay was stopped with strong acid (e.g., 1M HCl) or base, check the pH.
 - Action: You may neutralize the pH to 5–9 only if your facility requires it for storage safety. Note: Neutralization does not remove the pNA toxicity. The waste is still hazardous.
- Labeling:
 - "Aqueous waste containing p-Nitroaniline and Peptides."
 - "Toxic."[5][6][7][8]

- Disposal: Incineration via licensed contractor.

Protocol C: Empty Containers (Vials)

Use this for: "Empty" stock vials.

- P-List Rule Exception: Because p-Nitroaniline is P-listed, "empty" containers are technically still hazardous waste unless triple rinsed.
- Triple Rinse Procedure:
 - Rinse the vial 3 times with a small volume of solvent (water or ethanol).
 - Crucial: Collect the rinsate (the liquid used to rinse) and dispose of it as Hazardous Liquid Waste (Protocol B).
- Defacing: Once triple-rinsed, deface the label.
- Final Disposal: Dispose of the rinsed glass vial in the laboratory glass waste (sharps) or regular trash, depending on local EHS policy for triple-rinsed containers.

Emergency Procedures

Scenario	Immediate Action	Cleanup Protocol
Powder Spill	Evacuate immediate area. Don PPE (Nitrile gloves, N95 mask/respirator, lab coat).	Do not dry sweep (creates dust). Cover with wet paper towels to dampen, then scoop into a hazardous waste bag. Wash area with soap and water. ^{[2][4][9]}
Liquid Spill	Absorb with inert material (vermiculite or spill pads).	Place soaked absorbents into a sealed bag labeled "Hazardous Waste (pNA contaminated)." Clean surface with water. ^{[4][9][10]}
Skin Contact	Remove contaminated clothing. ^{[1][4][9][10]}	Rinse skin immediately with water for 15 minutes. ^{[4][10]} Seek medical attention if irritation persists (pNA can be absorbed through skin).

References

- U.S. Environmental Protection Agency (EPA). Defining Hazardous Waste: Listed Wastes (P and U Lists). Retrieved from [\[Link\]](#)

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